

# L-Proline-15N: A Technical Guide to its Chemical Properties and Molecular Structure

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## Compound of Interest

Compound Name: *L-Proline-15N*

Cat. No.: *B15088719*

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the core chemical properties and molecular structure of **L-Proline-15N**, a stable isotope-labeled variant of the proteinogenic amino acid L-proline. This document is intended to serve as a valuable resource for researchers, scientists, and professionals in drug development and related fields who utilize labeled compounds in their work.

## Chemical and Physical Properties

**L-Proline-15N** is a non-essential amino acid distinguished by the isotopic labeling of its nitrogen atom with the heavy isotope  $^{15}\text{N}$ . This substitution provides a valuable tool for various analytical techniques, particularly in biomolecular Nuclear Magnetic Resonance (NMR) spectroscopy, metabolism studies, and proteomics.<sup>[1]</sup> The key chemical and physical properties of **L-Proline-15N** are summarized in the tables below for easy reference and comparison.

### Table 1: General Chemical Properties

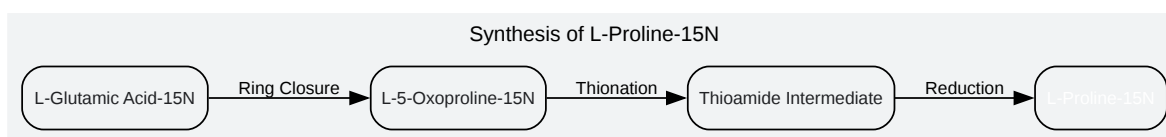
Property	Value	Reference(s)
Chemical Name	L-Proline- <sup>15</sup> N	[2]
Synonyms	(S)-Pyrrolidine-2-carboxylic acid- <sup>15</sup> N, (-)-2-Pyrrolidinecarboxylic acid- <sup>15</sup> N	[1][3]
CAS Number	59681-31-1	[2][4]
Molecular Formula	C <sub>5</sub> H <sub>9</sub> <sup>15</sup> NO <sub>2</sub>	[4]
Molecular Weight	116.12 g/mol	[1][4]
Isotopic Purity	≥95 atom % <sup>15</sup> N	[4]
Chemical Purity	≥98%	[1][4]
Mass Shift	M+1	[4]
SMILES String	OC(=O) [C@@H]1CCC[ <sup>15</sup> NH]1	[4]
InChI Key	ONIBWKKTOPOVIA- JGTYJTGKSA-N	[4]

**Table 2: Physical Characteristics**

Property	Value	Reference(s)
Appearance	White to off-white powder or crystals	[3]
Melting Point	228 °C (decomposes)	[4]
Optical Activity	[α] <sub>25/D</sub> -86.0°, c = 2 in H <sub>2</sub> O	[4]
Storage Temperature	Refrigerated (+2°C to +8°C), protected from light	[1]

## Molecular Structure

L-Proline possesses a unique cyclic structure, making it the only proteinogenic amino acid with a secondary amine. This rigid five-membered ring significantly influences the secondary structure of proteins.[5] The nitrogen atom, labeled with  $^{15}\text{N}$  in this variant, is part of this pyrrolidine ring.



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## References

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